

Loliolide: An Endogenous Signal Orchestrating Plant Defense Mechanisms

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Compound of Interest

Compound Name: Loliolide

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

Loliolide, a carotene-derived metabolite, has emerged as a significant endogenous signaling molecule in plant defense. This technical guide provides a comprehensive overview of the current understanding of **loliolide**'s role in orchestrating plant immune responses. It delves into the biosynthesis of **loliolide**, its perception, and the subsequent activation of downstream defense pathways. This guide summarizes key quantitative data, provides detailed experimental protocols for studying **loliolide**'s function, and presents visual representations of the signaling cascades and experimental workflows. The information presented herein is intended to serve as a valuable resource for researchers and professionals in the fields of plant science and drug development, facilitating further investigation into this intriguing signaling molecule and its potential applications.

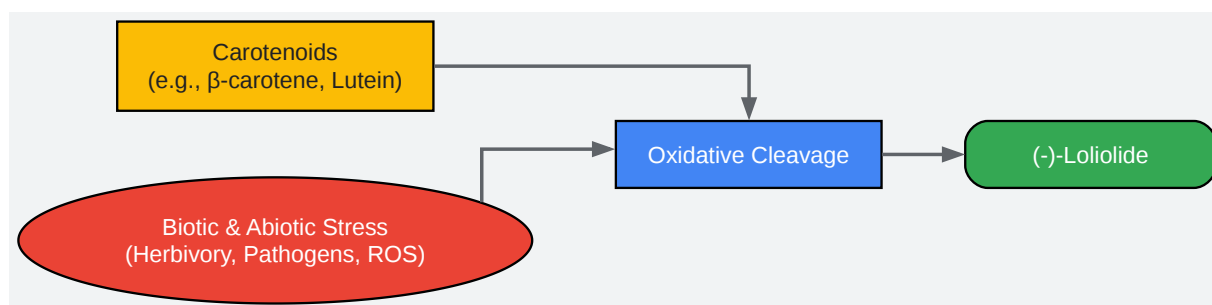
Introduction

Plants are constantly exposed to a myriad of biotic and abiotic stresses. To counteract these threats, they have evolved sophisticated defense mechanisms that rely on a complex network of signaling molecules. **Loliolide**, a naturally occurring monoterpenoid lactone, has been identified as a crucial player in this network.^{[1][2][3]} Initially recognized for its allelopathic properties, recent research has unveiled its more nuanced role as an endogenous signal that triggers broad-spectrum defense responses against herbivores and pathogens.^{[1][2][3]} This

guide will explore the multifaceted functions of **loliolide** in plant immunity, focusing on the underlying molecular mechanisms.

Biosynthesis of Loliolide

Loliolide is a C11-terpenoid derived from the oxidative degradation of carotenoids, such as β -carotene and lutein. This process can be initiated by various environmental stressors, including high light, reactive oxygen species (ROS), and enzymatic cleavage.



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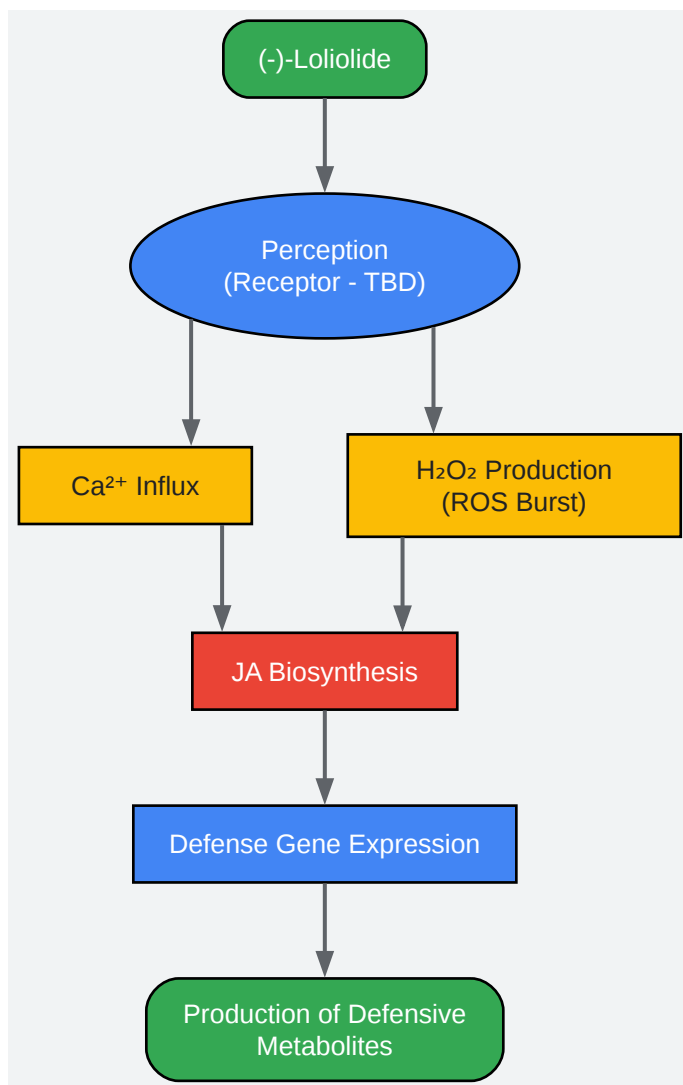
Figure 1: Simplified biosynthesis pathway of (-)-**loliolide** from carotenoids.

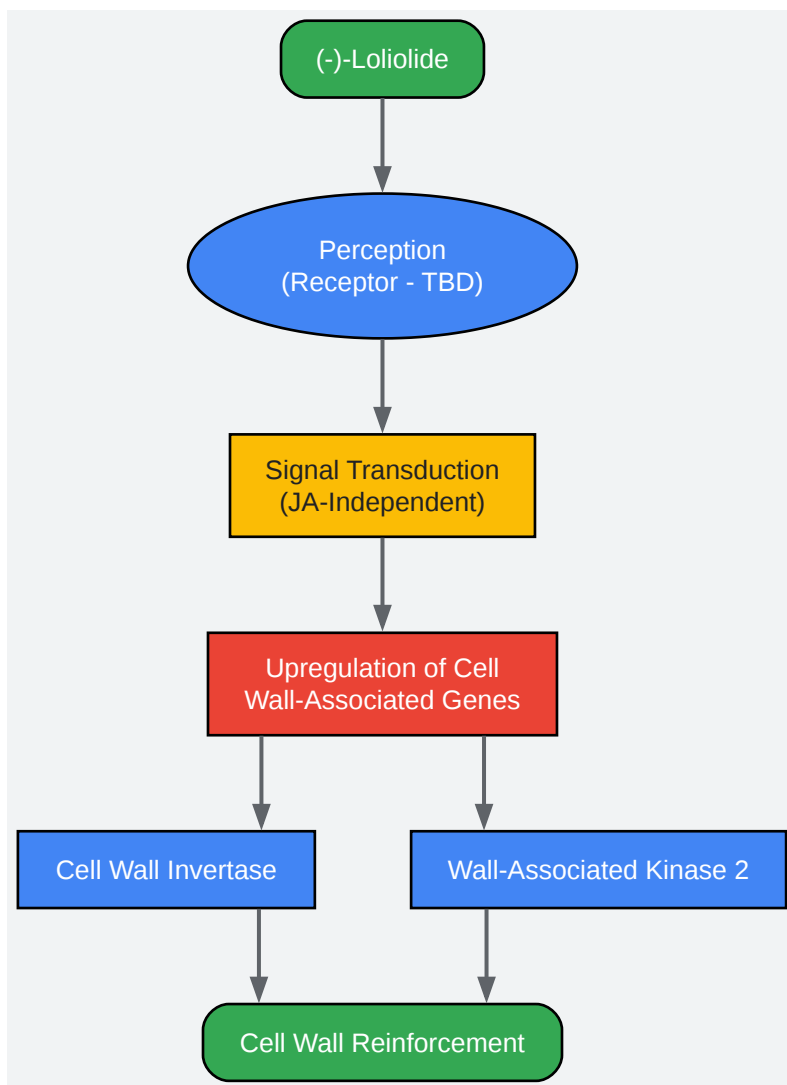
Loliolide-Mediated Defense Signaling

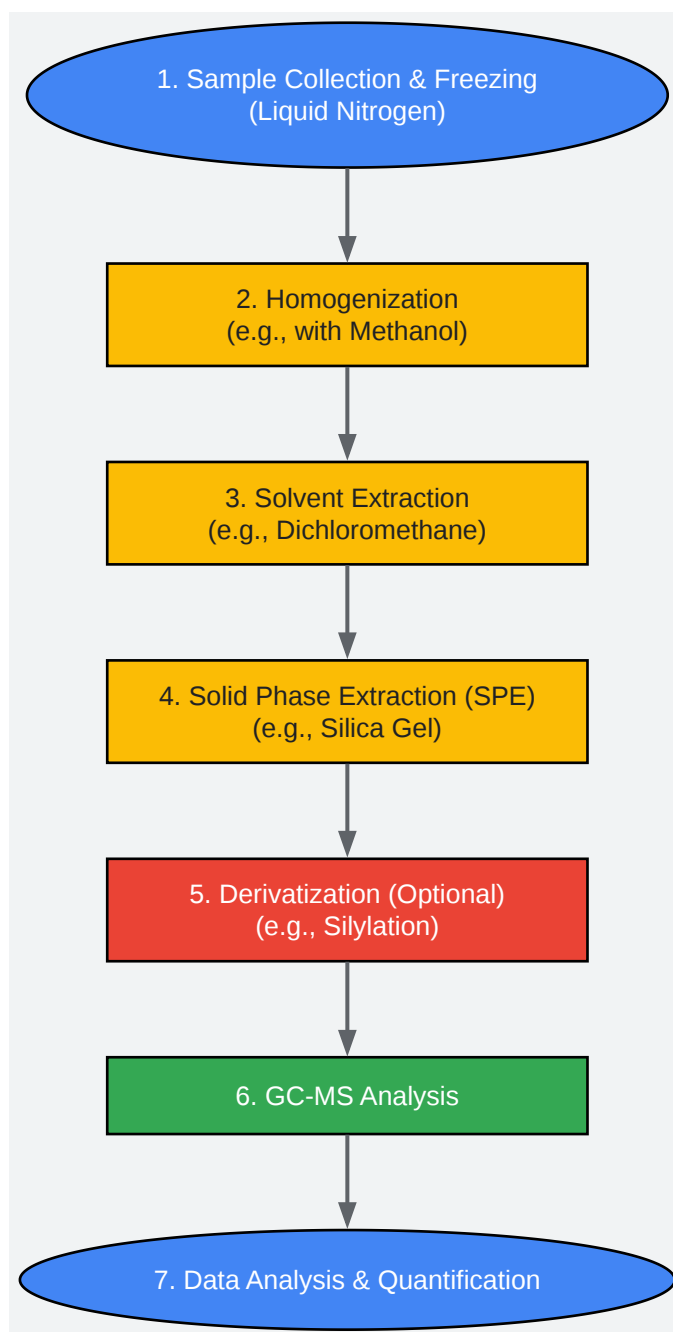
Loliolide acts as a general stress signal, activating distinct defense pathways. The current evidence points towards the existence of both jasmonic acid (JA)-dependent and JA-independent signaling cascades.

Jasmonic Acid-Dependent Pathway

Upon perception, **loliolide** triggers a signaling cascade that involves the rapid accumulation of jasmonic acid, a key phytohormone in plant defense against necrotrophic pathogens and chewing insects.^[1] This is often accompanied by an increase in hydrogen peroxide (H₂O₂) and cytosolic calcium ions (Ca²⁺), which act as secondary messengers to amplify the defense signal.^[1]







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